

cardiospermin natural product discovery

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Compound Focus: Cardiospermin

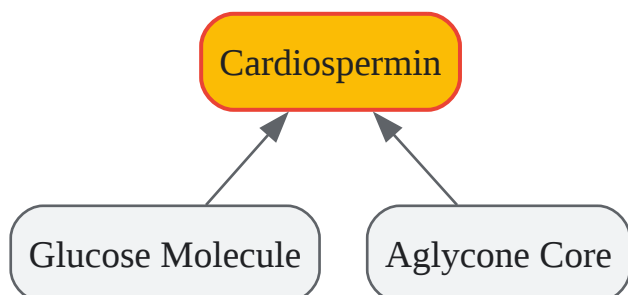
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Chemical Structure of Cardiospermin

The core information available is the chemical structure of **cardiospermin**, as shown below.



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Diagram of **cardiospermin**'s core structure, showing a flavonoid aglycone linked to a glucose molecule. [1]

Based on the structure diagram and common biochemical knowledge, **cardiospermin** appears to be a **flavonoid glycoside**, a class of compounds commonly found in plants. The "glycoside" part of the name indicates that a sugar molecule (glycone) is attached to a non-sugar part (aglycone). The structure suggests the aglycone is a flavon, a structure common to flavonoids [1].

Available Data on the Source Plant and Related Compounds

While direct data on **cardiospermin** is scarce, research on its source plant, *Cardiospermum halicacabum*, and its other chemical constituents provides some context.

The table below summarizes key chemical constituents found in *Cardiospermum halicacabum*, which contribute to its documented pharmacological activities [2].

Compound Class	Specific Compound Examples	Documented Bioactivity (from <i>C. halicacabum</i> extracts)
Flavonoids	Apigenin, Luteolin, Rutin, Chrysoeriol	Antifungal activity, Anti-inflammatory activity
Fatty Acids	β -Arachidic acid	Information not available in search results
Other Components	Tannins, Saponins, Phytosterols	Information not available in search results

One study demonstrated that a methanol extract of *C. halicacabum* seeds, which contains a mixture of these compounds, showed significant **antifungal activity** against *Trichophyton rubrum*, a common dermatophyte [2]. Computational analysis within the same study suggested that the flavonoids luteolin and rutin may contribute to this effect by potentially inhibiting the fungal chaperone protein Hsp90 [2].

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References

1. File: Cardiospermin .svg - Wikimedia Commons [commons.wikimedia.org]
2. Antifungal activity of *Cardiospermum halicacabum* L ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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